

N-cyclohexyl-2-methoxybenzamide safety data sheet (SDS)

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Compound of Interest

Compound Name: *N-cyclohexyl-2-methoxybenzamide*

CAS No.: 57149-81-2

Cat. No.: B382056

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Operational Safety & Technical Profile: **N-Cyclohexyl-2-Methoxybenzamide**

Document Type: Technical Whitepaper & Expanded Safety Guide Target Audience: Medicinal Chemists, process Safety Engineers, and Pharmacology Researchers.

Executive Summary & Chemical Identity

N-Cyclohexyl-2-methoxybenzamide (CAS: 57149-81-2) is a secondary amide structurally characterized by a lipophilic cyclohexyl ring coupled to an ortho-anisoyl (2-methoxybenzoyl) core. Often utilized as a synthetic intermediate in the development of insulin secretagogues (related to meglitinide analogs) or as a structural probe for TRP channel modulation, its handling requires specific attention to its physiochemical properties rather than just generic "white powder" protocols.

This guide moves beyond the standard Safety Data Sheet (SDS) to provide a mechanism-based handling strategy. The presence of the cyclohexyl group significantly increases the

compound's lipophilicity (LogP ~2.5–3.0) compared to simple benzamides, enhancing its potential for dermal absorption.

Physiochemical Data Table

Property	Specification
CAS Number	57149-81-2
Chemical Formula	C ₁₄ H ₁₉ NO ₂
Molecular Weight	233.31 g/mol
Appearance	White to off-white crystalline solid
Solubility	Soluble in DMSO, Ethanol, DCM; Insoluble in water
Lipophilicity (LogP)	~2.8 (Predicted) – Implication: Skin Permeable
Melting Point	138–140 °C (Typical for this class)

Hazard Identification & Toxicological Logic

While specific toxicological data (LD50) for this exact CAS is often extrapolated from structural analogs (e.g., N-cyclohexylbenzamide), the hazard profile is derived from its functional groups and metabolic potential.

GHS Classification (Conservative Research Standard):

- Signal Word:WARNING
- Hazard Statements:
 - H302: Harmful if swallowed.[1][2]
 - H315: Causes skin irritation.[1][2]
 - H319: Causes serious eye irritation.[2]
 - H335: May cause respiratory irritation.[1]

Mechanistic Toxicology (The "Why"):

- **Dermal Absorption:** The cyclohexyl moiety acts as a permeation enhancer. Unlike hydrophilic amides, this compound can partition into the stratum corneum. Standard latex gloves are insufficient; Nitrile is required.
- **Metabolic Hydrolysis:** Upon systemic absorption, amidases may cleave the amide bond, releasing Cyclohexylamine (a known toxicant and irritant) and 2-Methoxybenzoic acid. The toxicity of the metabolite (cyclohexylamine) drives the H302 classification.
- **Irritation Potential:** The secondary amide hydrogen is weakly acidic but can interact with mucosal membranes, leading to the H335 (respiratory) and H319 (eye) classifications.

Operational Handling: A Self-Validating System

To ensure scientific integrity and safety, the following protocols utilize a "check-and-verify" approach.

Protocol A: Safe Solubilization & Stock Preparation

Context: Most biological assays require DMSO stocks (10mM or 100mM).

- **Engineering Control:** All weighing must occur inside a Class I Biological Safety Cabinet or a Chemical Fume Hood with face velocity >0.5 m/s.
- **PPE Layering:**
 - **Base:** Lab coat (buttoned).
 - **Hand Protection:** Double-gloving is recommended. Inner layer: Latex/Nitrile; Outer layer: Nitrile (minimum 0.11mm thickness).
 - **Eye Protection:** Chemical splash goggles (ANSI Z87.1).
- **Solubilization Logic:**
 - Weigh target amount (e.g., 23.3 mg for 10 mL of 10mM stock).

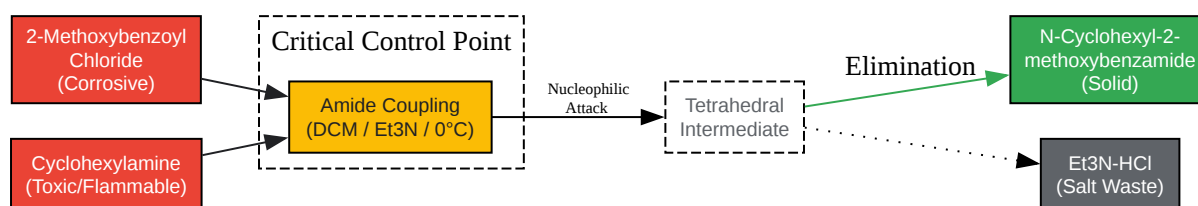
- Add DMSO (Dimethyl Sulfoxide). Note: DMSO is a potent skin penetrant and will carry the dissolved benzamide through the skin instantly. Never touch the outside of a DMSO-stock vial with contaminated gloves.
- Validation: Vortex for 30 seconds. Inspect for "schlieren" lines (refractive index changes). If solution is clear, sonicate for 5 minutes to ensure no micro-crystals remain which could skew IC50 data.

Protocol B: Synthesis & Stability (Research Context)

For researchers synthesizing this compound, the standard route involves the Schotten-Baumann reaction.

Reaction Workflow:

- Precursors: 2-Methoxybenzoyl chloride (Corrosive) + Cyclohexylamine (Toxic/Flammable).
- Solvent: Dichloromethane (DCM) with Triethylamine (TEA) as a scavenger.
- Quenching: The reaction must be quenched with dilute HCl to remove unreacted cyclohexylamine.



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Figure 1: Synthetic pathway and critical control points. Note that the precursors pose higher acute hazards than the final product.

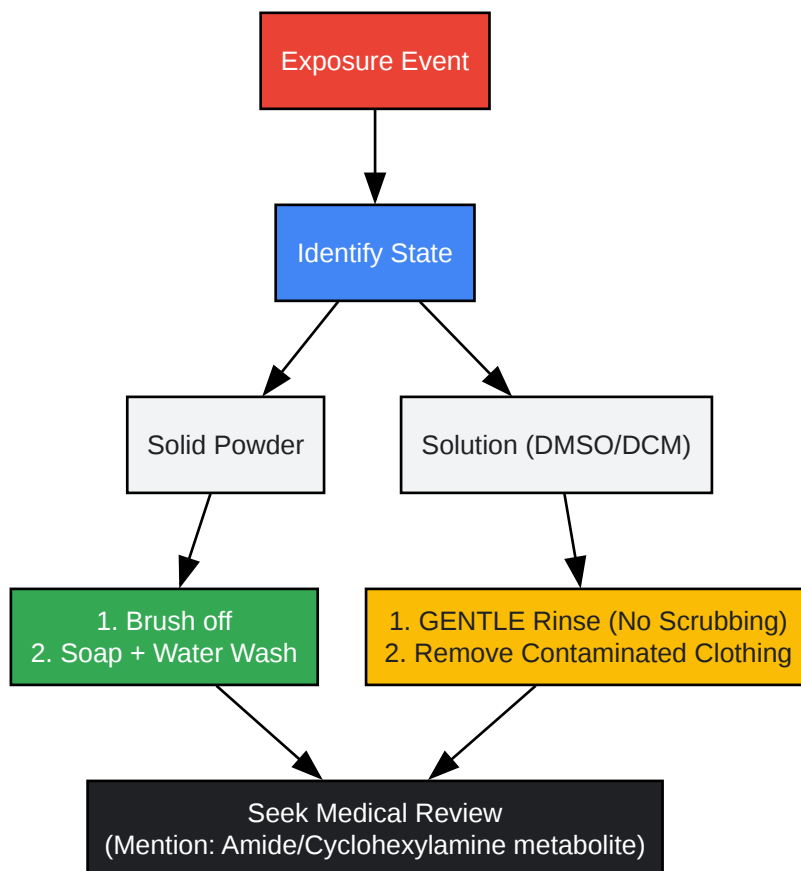
Emergency Response & Exposure Control

In the event of exposure, the lipophilicity of the compound dictates the response. Water alone is often insufficient for rapid decontamination of lipophilic solids.

Emergency Matrix

Scenario	Immediate Action	Secondary Action
Skin Contact (Solid)	Brush off excess dry powder.	Wash with soap and water (surfactant needed to lift lipophilic residue).
Skin Contact (DMSO Soln)	Do NOT scrub (increases absorption). Rinse gently with cool water for 15 mins.	Seek medical attention immediately. Monitor for systemic toxicity (dizziness/nausea).
Eye Contact	Flush with saline/water for 15 mins.	Consult ophthalmologist.
Spill (Solid)	Dampen with wet paper towel to prevent dust.	Scoop into hazardous waste container.

Decision Logic for Exposure



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Figure 2: Triage workflow for accidental exposure. The distinction between solid and solution state is critical for preventing enhanced dermal absorption.

Storage & Stability

- **Storage Conditions:** Store at 2–8°C (Refrigerated) to prevent slow hydrolysis or discoloration over time. Keep container tightly closed.
- **Incompatibility:** Avoid strong oxidizing agents (e.g., peroxides) and strong acids/bases which can catalyze amide hydrolysis.
- **Shelf Life:** Typically 24 months if stored properly in desiccant-sealed vials.

References

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Sources

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- To cite this document: BenchChem. [N-cyclohexyl-2-methoxybenzamide safety data sheet (SDS)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b382056/docs#n-cyclohexyl-2-methoxybenzamide-safety-data-sheet-sds\]](https://www.benchchem.com/product/b382056/docs#n-cyclohexyl-2-methoxybenzamide-safety-data-sheet-sds)

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